

# Di-tert-butyl hydrazine-1,2-dicarboxylate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Di-tert-butyl hydrazine-1,2-dicarboxylate*

Cat. No.: *B098509*

[Get Quote](#)

## Technical Guide: Di-tert-butyl hydrazine-1,2-dicarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **Di-tert-butyl hydrazine-1,2-dicarboxylate**, a reagent commonly utilized in organic synthesis.

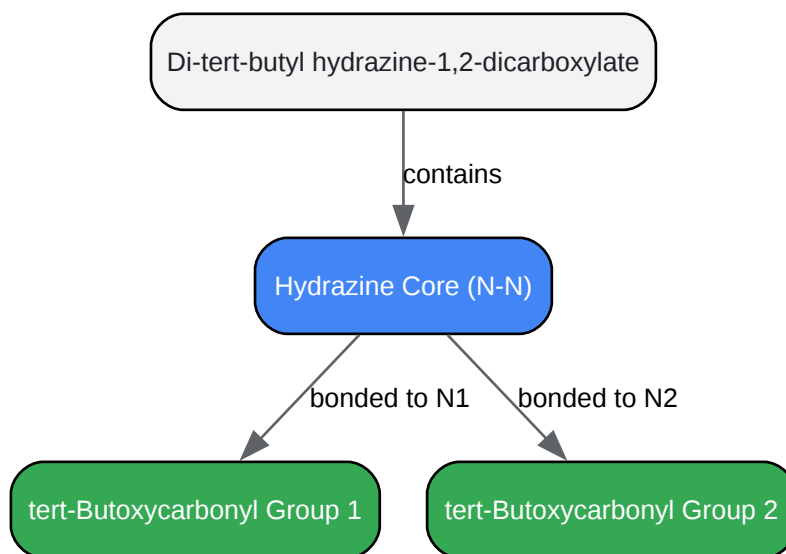
## Core Physicochemical Data

The essential molecular attributes of **Di-tert-butyl hydrazine-1,2-dicarboxylate** are summarized below. This data is fundamental for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>20</sub> N <sub>2</sub> O <sub>4</sub> [1][2][3][4]
Molecular Weight	232.28 g/mol [1][2][5][6]
Synonyms	N,N'-Di-Boc-hydrazine, Di-tert-butyl hydrazodicarboxylate[2][6]
CAS Number	16466-61-8[1][3]
Appearance	White crystalline solid[4] or Powder[6]
Water Solubility	Insoluble[3][6]

## Molecular Structure and Connectivity

The structural arrangement of **Di-tert-butyl hydrazine-1,2-dicarboxylate** is key to its reactivity. The molecule is symmetrical, featuring a central hydrazine core with each nitrogen atom protected by a tert-butoxycarbonyl (Boc) group.



[Click to download full resolution via product page](#)

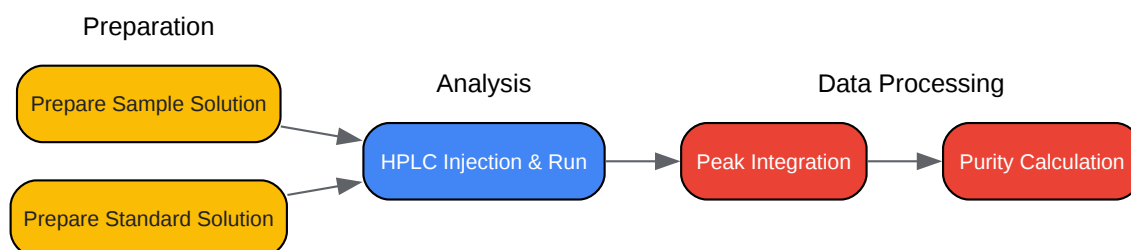
Molecular component relationship.

# Hypothetical Experimental Workflow: Purity Analysis by HPLC

The following diagram outlines a standard workflow for determining the purity of a **Di-tert-butyl hydrazine-1,2-dicarboxylate** sample using High-Performance Liquid Chromatography (HPLC), a common analytical technique in synthetic chemistry.

## Experimental Protocol:

- **Standard Preparation:** Accurately weigh a reference standard of **Di-tert-butyl hydrazine-1,2-dicarboxylate** and dissolve it in a suitable solvent (e.g., acetonitrile) to a known concentration (e.g., 1 mg/mL).
- **Sample Preparation:** Prepare the sample to be analyzed by dissolving it in the same solvent to the same nominal concentration.
- **HPLC Analysis:**
  - Column: C18 reverse-phase column.
  - Mobile Phase: A gradient of water and acetonitrile.
  - Detector: UV detector at a wavelength of approximately 210 nm.
  - Injection Volume: 10  $\mu$ L.
- **Data Analysis:** Integrate the peak area of the analyte in the sample chromatogram and compare it to the standard to calculate purity.



[Click to download full resolution via product page](#)

Workflow for HPLC purity analysis.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemscene.com [chemscene.com]
- 2. Di-tert-butyl hydrazodicarboxylate, 98+% | Fisher Scientific [fishersci.ca]
- 3. chembk.com [chembk.com]
- 4. Di-tert-butyl hydrazine-1,2-dicarboxylate | 16466-61-8 | Benchchem [benchchem.com]
- 5. 16466-61-8 Cas No. | di-tert-Butyl hydrazine-1,2-dicarbonate | Apollo [store.apolloscientific.co.uk]
- 6. DI-TERT-BUTYL HYDRAZODICARBOXYLATE | 16466-61-8 [chemicalbook.com]
- To cite this document: BenchChem. [Di-tert-butyl hydrazine-1,2-dicarboxylate molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098509#di-tert-butyl-hydrazine-1-2-dicarboxylate-molecular-weight-and-formula]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)